

Boc-D-Lys-OH CAS number and supplier information

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Compound of Interest

Compound Name: *Boc-D-Lys-OH*

Cat. No.: *B557162*

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In-Depth Technical Guide to Boc-D-Lys-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on $N\alpha$ -(tert-Butoxycarbonyl)-D-lysine (**Boc-D-Lys-OH**), a crucial building block in peptide synthesis and various research applications.

Core Chemical Information

CAS Number: 106719-44-2

Boc-D-Lys-OH is a synthetic derivative of the amino acid D-lysine where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection is essential in synthetic chemistry, particularly in solid-phase peptide synthesis (SPPS), to control the sequence of amino acid addition.

Physicochemical and Quantitative Data

The following table summarizes the key quantitative data for **Boc-D-Lys-OH**, compiled from various suppliers and databases.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₄	--INVALID-LINK--
Molecular Weight	246.30 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	White to off-white powder or crystals	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--
Melting Point	205-210 °C	--INVALID-LINK--
Optical Activity	[α] _{22/D} -24°, c = 0.5% in methanol	--INVALID-LINK--
Storage Temperature	2-8°C	--INVALID-LINK--

Supplier Information

A variety of chemical suppliers offer **Boc-D-Lys-OH**. Below is a list of prominent suppliers for your consideration:

- Sigma-Aldrich (Merck)
- Santa Cruz Biotechnology
- Biosynth
- Aapptec Peptides
- Parchem
- Pharmaffiliates
- TCI America
- Spectrum Chemical
- MedchemExpress

Experimental Protocols

Boc-D-Lys-OH is a fundamental reagent in Boc-chemistry for solid-phase peptide synthesis (SPPS). The following is a generalized, detailed protocol for the incorporation of a **Boc-D-Lys-OH** residue into a peptide chain on a solid support.

Protocol: Incorporation of **Boc-D-Lys-OH** in Solid-Phase Peptide Synthesis (Boc-SPPS)

Materials:

- **Boc-D-Lys-OH**
- Appropriate resin for SPPS (e.g., Merrifield resin)
- Dichloromethane (DCM)
- Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagent (e.g., HBTU, DCC)
- Scavengers (e.g., triisopropylsilane (TIS), water)
- Nitrogen gas for inert atmosphere

Procedure:

- Resin Swelling: Swell the resin in DCM for 30-60 minutes in a reaction vessel.
- Boc Deprotection:
 - Treat the resin with a solution of 50% TFA in DCM for 1-2 minutes.
 - Drain the vessel and treat with 50% TFA in DCM for an additional 20-30 minutes to ensure complete removal of the Boc protecting group from the N-terminus of the growing peptide chain.

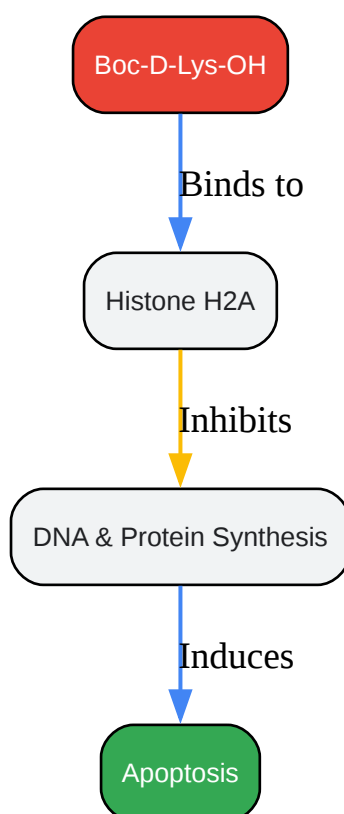
- Wash the resin thoroughly with DCM (3-5 times) to remove residual TFA.
- Neutralization:
 - Neutralize the resulting TFA salt of the terminal amine by washing the resin with a 10% solution of DIEA in DCM (2-3 times for 1-2 minutes each).
 - Wash the resin again with DCM (3-5 times) to remove excess DIEA.
- Coupling of **Boc-D-Lys-OH**:
 - In a separate vessel, pre-activate **Boc-D-Lys-OH** (typically 2-4 equivalents relative to the resin substitution) with a coupling reagent (e.g., HBTU) and DIEA in DMF for a few minutes.
 - Add the activated **Boc-D-Lys-OH** solution to the resin.
 - Agitate the mixture under a nitrogen atmosphere for 1-2 hours, or until a ninhydrin test indicates complete coupling.
- Washing: Wash the resin thoroughly with DMF and DCM to remove unreacted reagents and byproducts.
- Cycle Repetition: Repeat steps 2-5 for each subsequent amino acid to be added to the peptide sequence.
- Final Cleavage and Deprotection:
 - Once the peptide synthesis is complete, treat the resin with a cleavage cocktail, typically containing a strong acid like hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA), along with scavengers to protect sensitive residues.
 - The specific composition of the cleavage cocktail will depend on the amino acid composition of the synthesized peptide.
 - After cleavage, the crude peptide is precipitated with cold diethyl ether, collected by centrifugation, and dried.

- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Signaling Pathways and Biological Roles

While primarily a tool for chemical synthesis, the D-isoform of lysine and its derivatives have interesting biological implications.

Apoptotic Activity: **Boc-D-Lys-OH** has been described as a synthetic analog of lysine that can act as an apoptotic agent.[1] It is suggested to bind to the histone protein H2A, which may lead to the inhibition of DNA and protein synthesis, ultimately resulting in cell death.[1] This suggests a potential role in anti-cancer research.[1]

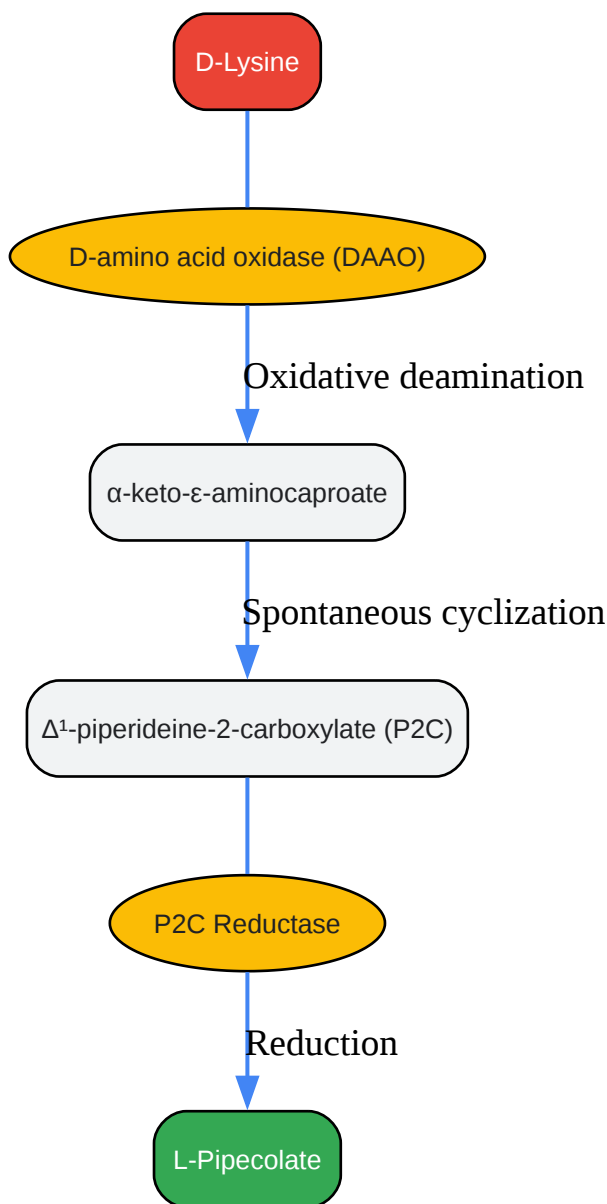


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Caption: Proposed mechanism of apoptosis induction by **Boc-D-Lys-OH**.

Metabolism of D-Lysine: In mammals, D-lysine is metabolized in the brain through the pipecolate pathway.[2] This pathway is distinct from the primary saccharopine pathway used for

L-lysine degradation in other tissues.[2] The initial step involves the oxidative deamination of D-lysine by D-amino acid oxidase (DAAO).



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Caption: The pipecolate pathway for D-lysine metabolism in the brain.

This guide provides a foundational understanding of **Boc-D-Lys-OH** for its effective application in research and development. For specific applications, further consultation of peer-reviewed literature is recommended.

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References

- 1. Boc-D-Lys-OH | 106719-44-2 | FB34212 | Biosynth [biosynth.com]
- 2. Lysine metabolism in mammalian brain: an update on the importance of recent discoveries - PMC [pmc.ncbi.nlm.nih.gov]
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